

3-Fluoro-2-methylbenzonitrile IU

Author: BenchChem Technical Support Team. Date: Jan 2025

Compound of Interest

Compound Name: 3-Fluoro-2-methylbenzonitrile
Cat. No.: B064138

An In-depth Technical Guide to 3-Fluoro-2-methylbenzonitrile

Abstract

This technical guide provides a comprehensive overview of **3-Fluoro-2-methylbenzonitrile**, a fluorinated aromatic compound of significant interest to researchers due to its unique physicochemical properties, synthesis methodologies, and critical applications as a versatile intermediate in organic synthesis. Emphasis is placed on its role in the development of pharmaceutical ingredients (APIs). Furthermore, this guide consolidates essential safety protocols, handling procedures, and storage requirements to serve as an essential resource for researchers, chemists, and drug development professionals engaged in advanced chemical synthesis.

Core Compound Identification and Rationale for Use

3-Fluoro-2-methylbenzonitrile is a substituted benzonitrile, a class of organic compounds characterized by a benzene ring to which a nitrile ($-C\equiv N$) group is attached at position 1, and a methyl group is attached at position 2. The fluorine atom at position 3 imparts unique electronic and steric properties to the molecule. These properties make it a highly valuable and reactive intermediate for various chemical transformations.

The strategic placement of the fluorine atom, the most electronegative element, significantly alters the reactivity of the aromatic ring and the nitrile group. This compound is a key building block for the synthesis of various pharmaceuticals and agrochemicals. Its isomers, such as 4-Fluoro-2-methylbenzonitrile and 2-Fluoro-3-methylbenzonitrile, are also important APIs like trelagliptin (for type II diabetes) and danuglipron, respectively, highlighting the importance of this structural class in modern pharmaceutical development.

Physicochemical & Spectroscopic Profile

Accurate characterization of a chemical intermediate is fundamental to its successful application in synthesis. The key properties of **3-Fluoro-2-methylbenzonitrile** are summarized below:

Key Properties

Property	Value
IUPAC Name	3-Fluoro-2-methylbenzonitrile
Synonyms	3-Cyano-2-fluorotoluene
CAS Number	185147-06-2
Molecular Formula	C ₈ H ₆ FN
Molecular Weight	135.14 g/mol
Appearance	Light yellow clear liquid
Purity	≥99.0% (typical)
Density	1.398 g/cm ³
Boiling Point	~213-220 °C (Predicted/at 760 mmHg)
Flash Point	81 °C (178 °F)

Spectroscopic Data

Detailed analytical data is crucial for confirming the identity and purity of the material before use in a synthetic workflow. Suppliers of **3-Fluoro-2-methylbenzonitrile** typically provide NMR (1H, 13C), IR, and Mass Spectrometry (LC-MS) data to validate the structure and purity of the compound.

depth using techniques like Resonance Enhanced Multiphoton Ionization (REMPI) and Mass-Analyzed Threshold Ionization (MATI) spectroscopy, prc

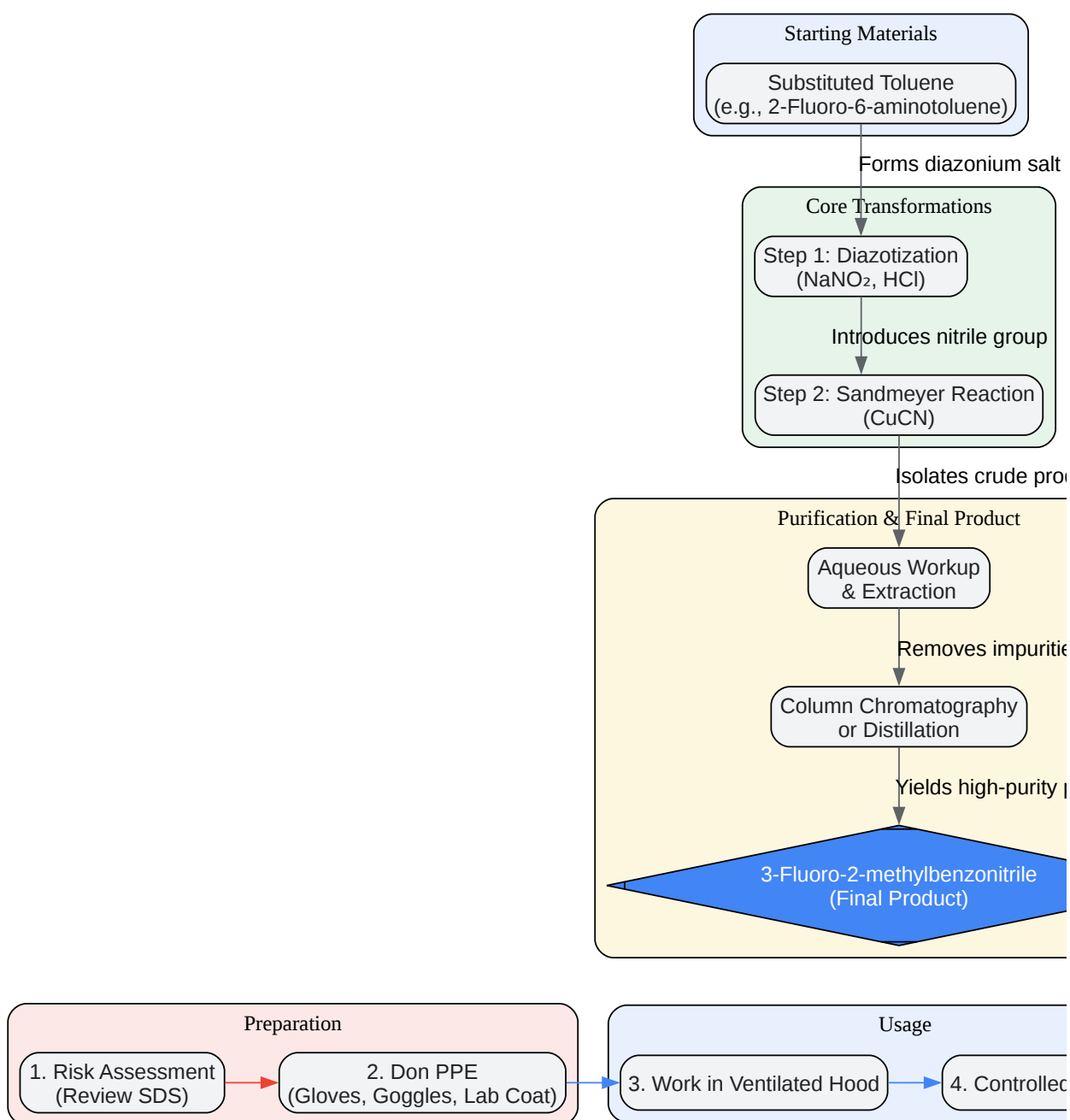
Synthesis & Manufacturing Insights

The synthesis of fluorinated benzonitriles requires careful selection of starting materials and reaction conditions to ensure regioselectivity and high yield. A general and representative synthetic approach can be outlined based on established organic chemistry principles and published methods for closely related compounds.

Representative Synthetic Pathway

A common strategy involves the Sandmeyer reaction or related transformations starting from a corresponding aniline derivative. Another approach involves a two-step process involving the condensation of a fluorinated compound with a malonate ester, followed by a decarbonylation reaction to yield fluoromethylbenzonitrile followed by hydrolysis.^[2]

The following workflow illustrates a generalized, conceptual pathway for the synthesis of a fluoromethylbenzonitrile.



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Mandatory safety workflow for handling hazardous

Detailed Handling and First Aid Procedures

- Engineering Controls: Always use this chemical within a well-ventilated area, preferably a certified chemical fume hood, to minimize inhalation exposure. Wear chemical safety goggles or a face shield, and a lab coat to prevent skin and eye contact. [5] For operations that may generate aerosols or vapors, a work area. Wash hands thoroughly with soap and water after handling. [5][11] * First Aid (In case of exposure):
 - Eyes: Immediately rinse with plenty of fresh, running water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention. [5] * Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration a glass of water. Do not induce vomiting. Call a poison center or doctor if you feel unwell. [5]

Storage Recommendations

Keep containers securely sealed when not in use. [11] Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong

Conclusion

3-Fluoro-2-methylbenzonitrile is a high-value chemical intermediate with demonstrated utility in fields requiring sophisticated organic synthesis. Its discovery, materials science, and agrochemicals. The technical information and safety protocols detailed in this guide provide researchers and developers paving the way for future innovations.

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